

Application Note: Synthesis of Radiolabeled Indole-3-amidoxime for Tracer Studies

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Compound of Interest

Compound Name: Indole-3-amidoxime

Cat. No.: B3024108

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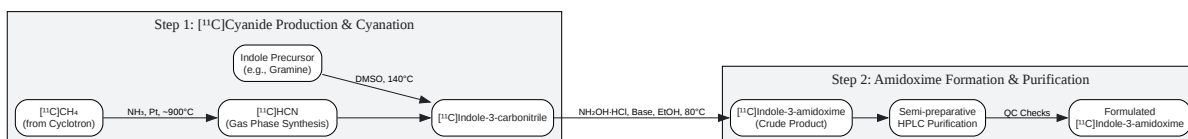
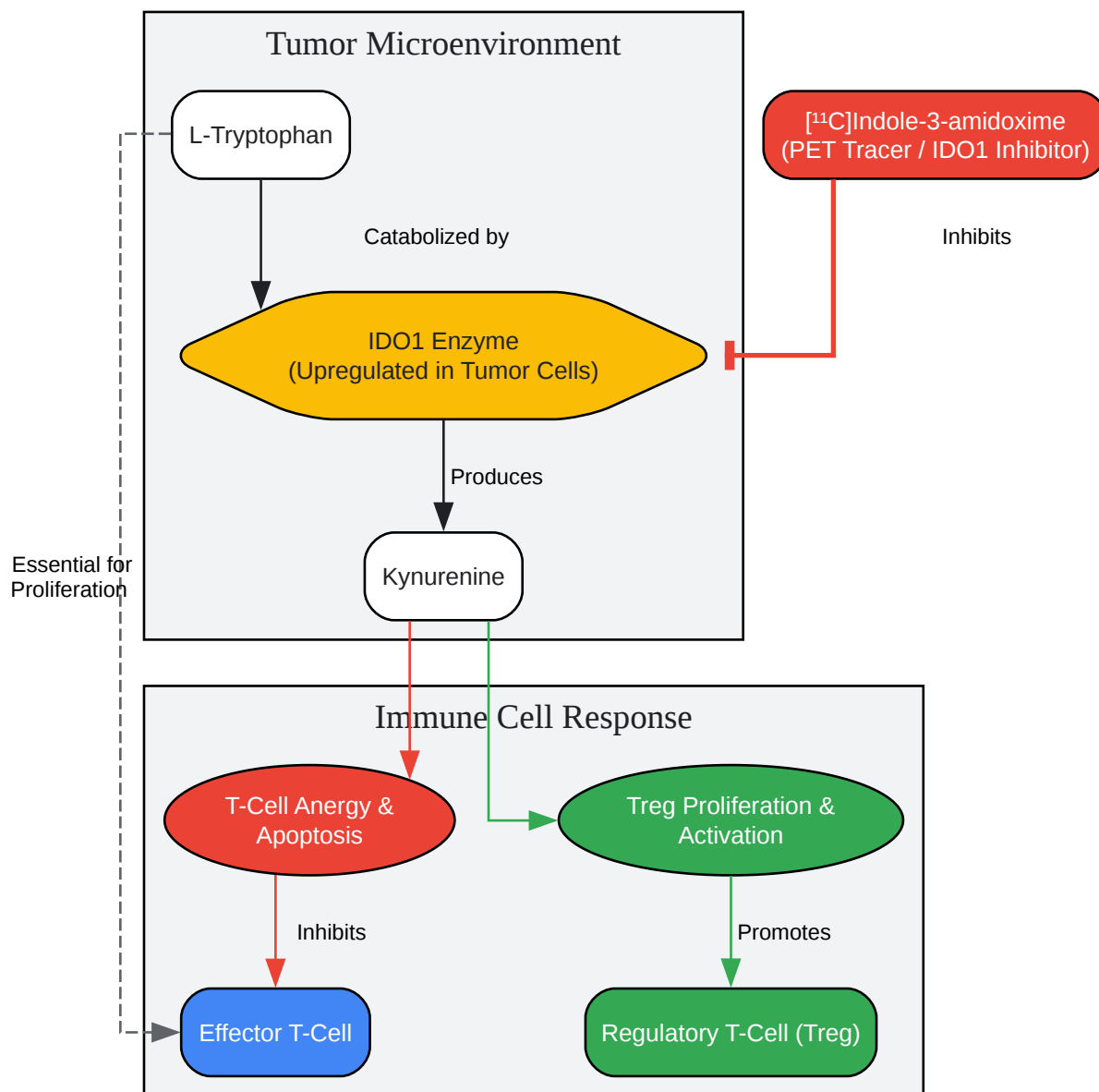
Audience: Researchers, scientists, and drug development professionals.

Introduction Indoleamine 2,3-dioxygenase 1 (IDO1) has emerged as a critical therapeutic target in immuno-oncology.[1][2][3] IDO1 is a rate-limiting enzyme that catalyzes the first step in the catabolism of tryptophan along the kynurenine pathway.[1][4][5] In the tumor microenvironment, overexpression of IDO1 leads to tryptophan depletion and the accumulation of kynurenine metabolites, which collectively suppress T-cell responses and promote immune tolerance, allowing cancer cells to evade immune surveillance.[6][7][8]

Amidoxime-containing molecules, such as Epacadostat (INCB024360), are a class of potent and selective IDO1 inhibitors.[1][2][5][9] Developing a radiolabeled version of an **indole-3-amidoxime** scaffold allows for non-invasive in vivo imaging using Positron Emission Tomography (PET). A PET tracer for IDO1 would enable researchers to visualize and quantify IDO1 expression in tumors, assess target engagement of IDO1-inhibiting drugs, and potentially stratify patients for IDO1-targeted therapies. This document outlines the proposed synthesis of [¹¹C]Indole-3-amidoxime, a potential PET tracer for IDO1 imaging.

Proposed Signaling Pathway

The diagram below illustrates the role of IDO1 in tumor immune escape and the mechanism of action for an IDO1 inhibitor like **Indole-3-amidoxime**.



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References

- 1. Frontiers | Inhibition Mechanism of Indoleamine 2, 3-Dioxygenase 1 (IDO1) by Amidoxime Derivatives and Its Revelation in Drug Design: Comparative Molecular Dynamics Simulations [frontiersin.org]
- 2. Inhibition Mechanism of Indoleamine 2, 3-Dioxygenase 1 (IDO1) by Amidoxime Derivatives and Its Revelation in Drug Design: Comparative Molecular Dynamics Simulations [pubmed.ncbi.nlm.nih.gov]
- 3. Indoleamine 2,3-dioxygenase 1 (IDO1) inhibitors in clinical trials for cancer immunotherapy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Dual-target inhibitors of indoleamine 2, 3 dioxygenase 1 (Ido1): A promising direction in cancer immunotherapy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Frontiers | Targeting Indoleamine 2,3-Dioxygenase in Cancer Models Using the Novel Small Molecule Inhibitor NTRC 3883-0 [frontiersin.org]
- 7. Recent advances in the discovery of indoleamine 2,3-dioxygenase 1 (IDO1) inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Discovery of Imidazoisoindole Derivatives as Highly Potent and Orally Active Indoleamine-2,3-dioxygenase Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Hydroxyamidine inhibitors of indoleamine-2,3-dioxygenase potently suppress systemic tryptophan catabolism and the growth of IDO-expressing tumors - PubMed [pubmed.ncbi.nlm.nih.gov]
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